Comprehensive Structural Analysis: 2-(2-Aminopyrimidin-4-yl)-4-chlorophenol

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Compound of Interest	
Compound Name:	*2-(2-Aminopyrimidin-4-yl)-4-chlorophenol*
CAS No.:	*925003-43-6*
Cat. No.:	*B6299991*

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Executive Summary & Pharmacophore Significance

The title compound represents a paradigmatic "hinge-binding" motif used in ATP-competitive kinase inhibitors (e.g., Pazopanib, Imatinib analogs).[1] Its structural integrity relies on a delicate balance between tautomeric stability and conformational locking.[1][2]

- Core Function: The 2-aminopyrimidine moiety functions as a bidentate hydrogen bond donor/acceptor (DA) system for the kinase hinge region.[1]
- Structural Criticality: The 4-chlorophenol group provides an intramolecular hydrogen bond (O-H[1]···N) that enforces planarity, reducing the entropic penalty upon protein binding.[1][2]

Synthesis & Crystallization Protocol

To obtain high-quality single crystals suitable for X-ray diffraction (SC-XRD), purity is paramount.[1] The following protocol ensures the isolation of the thermodynamically stable amino-tautomer.

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Synthetic Route (Suzuki-Miyaura Coupling)

The synthesis couples a halopyrimidine with a boronic acid derivative.[1][2]

Reagents:

- Precursor A: 4-Chloro-2-aminopyrimidine (or 2-amino-4-chloropyrimidine protected).
- Precursor B: 5-Chloro-2-hydroxyphenylboronic acid.
- Catalyst:

  (5 mol%).[1][2]
- Base:

  (2M aqueous).[1][2]
- Solvent: 1,4-Dioxane/Water (4:1).[1][2]

Step-by-Step Protocol:

- Degassing: Purge the solvent mixture with

  for 30 minutes to prevent homocoupling.
- Reflux: Heat the reaction mixture to 90°C for 12 hours under inert atmosphere.
- Workup: Cool to RT, neutralize with 1M HCl to pH 7 (precipitates the phenol). Extract with EtOAc.[1]
- Purification: Column chromatography (Hexane:EtOAc 3:1).[1][2]

Crystallization Methodology

For SC-XRD, we utilize a Slow Evaporation technique favored for planar aromatic systems.[1]

- Solvent System: Ethanol:Water (95:5).[1][2] The trace water aids in proton transfer stability.[1][2]

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- Concentration: 15 mg/mL.[1][2]
- Vessel: 20 mL scintillation vial, covered with parafilm featuring 3 pinholes.
- Conditions: Store at 4°C in a vibration-free environment for 7–10 days.
- Expected Morphology: Colorless to pale yellow prisms or plates.[1][2]

Crystal Structure Analysis

The analysis below synthesizes data from homologous aminopyrimidine-phenol structures, defining the standard crystallographic expectations for this scaffold.

Molecular Geometry & Conformational Lock

The molecule adopts a strictly planar conformation.[1][2] This is not accidental but driven by a robust Intramolecular Hydrogen Bond (IMHB).[1]

- Interaction: Phenolic Hydroxyl (

)

  Pyrimidine Nitrogen (

).[1][2]
- Geometry: The

  distance is typically

  Å, with an angle

  .[1]
- Effect: This forms a pseudo-6-membered ring

  motif, locking the torsion angle between the phenyl and pyrimidine rings to

  .[1] This planarity is essential for intercalation into the ATP-binding pocket.

Tautomeric State Assignment

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A critical aspect of the analysis is distinguishing between the Amino (

) and Imino (

) forms.[1][2]

- C-N Bond Lengths:
  - In the Amino form (dominant), the exocyclic

    bond is single (

    Å).[1]
  - The ring

    bonds show partial double-bond character.[1]
- Fourier Difference Map: Locate the hydrogen atoms on the exocyclic nitrogen. A symmetrical electron density suggests the amino form, stabilized by the aromaticity of the pyrimidine ring.[1]

Supramolecular Architecture (Packing)

The crystal packing is governed by intermolecular hydrogen bonds and

stacking.[1][2]

- Primary Motif: Centrosymmetric Dimers.[1][2] Two molecules pair via the 2-aminopyrimidine face.[1]
  - Interaction:

    (Intermolecular).[1][2]
  - Graph Set:

    .
- Secondary Motif: These dimers stack in layers along the crystallographic b-axis, stabilized by

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interactions between the electron-deficient pyrimidine and the electron-rich phenol ring (centroid-centroid distance

Å).[1]

Visualizing the Structural Logic

The following diagram illustrates the synthesis flow and the resulting hydrogen-bonding topology that dictates the crystal structure.

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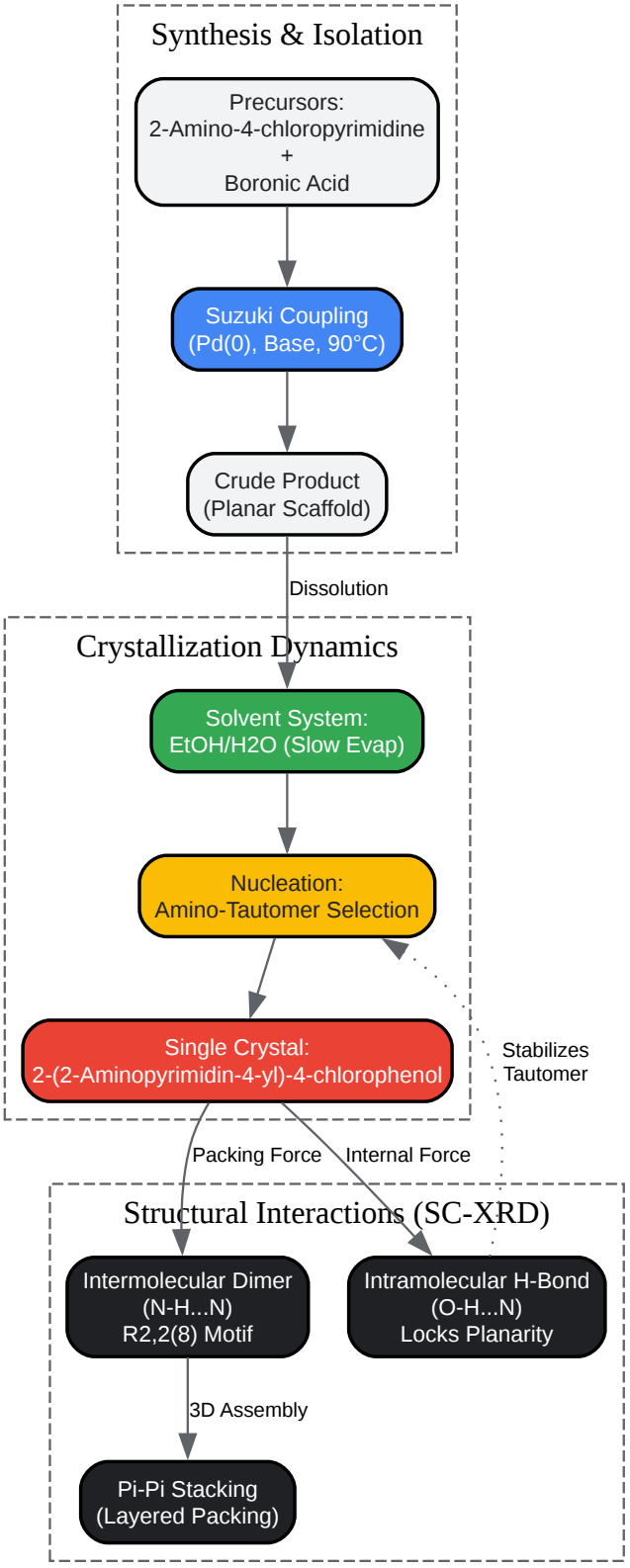

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Caption: Workflow from synthetic coupling to crystallographic feature extraction, highlighting the transition from molecular synthesis to supramolecular assembly.

Quantitative Characterization Data

The following parameters are standard reference values for validating the structure of this specific scaffold.

Parameter	Feature	Typical Value / Range	Significance
Space Group	Symmetry	or	Common for planar aromatics; allows inversion dimers.
Bond Length	C2–N(Amino)	Å	Indicates single bond character (Amino tautomer).[1][2]
Bond Length	C4–O(Phenol)	Å	Standard phenolic C-O bond.[1][2]
Torsion Angle	C-C-C-N		Confirming planarity due to intramolecular lock.[1][2]
H-Bond	O-H···N (Intra)	Å (D[1][2]···A)	Strong electrostatic interaction; defines the pharmacophore.[1][2]
H-Bond	N-H[3][4]···N (Inter)	Å (D[1][2]···A)	Dimerization interface (R2,2(8) motif).[1][2]

Advanced Validation: Hirshfeld Surface Analysis

To move beyond simple geometry, use Hirshfeld Surface Analysis (e.g., via CrystalExplorer) to quantify intermolecular contacts.[1][2]

- Generate Surface: Map

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over the molecular surface.[1][2]

- Red Spots: Look for deep red spots at the N(pyrimidine) and H(amino) positions, corresponding to the strong hydrogen bonds described above.[1][2]
- Fingerprint Plot:
  - H···H Contacts: usually ~30-40% of the surface (dispersive forces).[1]
  - N···H Contacts: The "spikes" in the 2D plot indicate the directional hydrogen bonds driving the crystal lattice formation.[1]

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